

# Personal protective equipment for handling 3-Bromofluorobenzene-13C6

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## Compound of Interest

Compound Name: 3-Bromofluorobenzene-13C6

Cat. No.: B12055716

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## Essential Safety and Handling Guide for 3-Bromofluorobenzene-13C6

This guide provides immediate, essential safety, operational, and disposal information for handling **3-Bromofluorobenzene-13C6** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identity: **3-Bromofluorobenzene-13C6** Synonyms: 1-Bromo-3-fluorobenzene-13C6, m-Bromofluorobenzene-13C6 CAS Number: 1173020-50-2 (for the 13C6 labeled compound), 1073-06-9 (for the unlabeled compound)

Note: The safety and handling precautions for **3-Bromofluorobenzene-13C6** are identical to those for the unlabeled 3-Bromofluorobenzene. The stable isotope labeling does not alter its chemical reactivity or toxicity.

## Summary of Hazards

3-Bromofluorobenzene is a flammable liquid and vapor that can cause skin and serious eye irritation.[1] It may also cause respiratory irritation.[1] It is harmful if swallowed.[2]

## Quantitative Data for 3-Bromofluorobenzene

Property	Value	Source
Molecular Formula	C6H4BrF	[3]
Molecular Weight	175.00 g/mol	[4]
Boiling Point	149-151 °C	[3]
Melting Point	-8 °C	[3]
Flash Point	102 °F (39 °C)	[2][3]
Density	1.567 g/mL at 25 °C	[3]
Water Solubility	0.4 g/L (insoluble)	[3][5]
Hazard Class	3 (Flammable Liquid)	[3]
Packing Group	III	[3]

## Personal Protective Equipment (PPE)

A comprehensive hazard assessment of the specific experimental conditions should always be conducted to determine the appropriate level of PPE. The following are the minimum recommended PPE for handling **3-Bromofluorobenzene-13C6**.

PPE Category	Minimum Requirement	Rationale
Eye and Face Protection	Chemical safety goggles marked with "Z87". A face shield should be worn in addition to goggles when there is a splash hazard.[6]	Protects against splashes of the chemical which can cause serious eye irritation.[1]
Hand Protection	Disposable nitrile gloves are the minimum requirement for incidental contact. For prolonged contact or immersion, heavier duty gloves may be necessary. Double gloving can provide additional protection.[6]	Prevents skin contact, as the chemical is a skin irritant.[1]
Body Protection	A flame-retardant lab coat is required. Long pants and closed-toe shoes are mandatory.[6]	Protects against skin contact and splashes. The flammable nature of the substance necessitates a flame-retardant lab coat.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood. [1][7] If exposure limits are exceeded or if irritation is experienced, a NIOSH/MSHA approved respirator should be used.[7]	Prevents inhalation of vapors which can cause respiratory irritation.[1]

## Operational Plan: Step-by-Step Handling and Disposal

### Preparation and Engineering Controls

- Ventilation: Ensure work is performed in a certified chemical fume hood to minimize inhalation exposure.[1]
- Safety Equipment: Confirm that a safety shower and eyewash station are readily accessible and have been recently tested.[1][7]
- Ignition Sources: Remove all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[8] Use only non-sparking tools and explosion-proof equipment.[7][8]
- Grounding: Ground and bond containers when transferring the material to prevent static discharge.[8][9]

## Handling Procedure

- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above before handling the chemical.
- Dispensing: When transferring the liquid, do so carefully to avoid splashing. Keep the container tightly closed when not in use.[9]
- Avoid Contact: Avoid direct contact with skin and eyes, and do not inhale vapors.[1]
- Hygiene: Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1]

## Spill Response

- Immediate Action: In case of a spill, immediately evacuate the area and eliminate all ignition sources.[8]
- Containment: For small spills, absorb the material with an inert, non-combustible absorbent such as sand, dry earth, or vermiculite.[7][8] Do not use combustible materials like sawdust.
- Collection: Use non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[8]
- Ventilation: Ensure the area is well-ventilated to disperse any remaining vapors.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9]
- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and plenty of water for at least 15 minutes. If irritation persists, seek medical attention.[9]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[9]

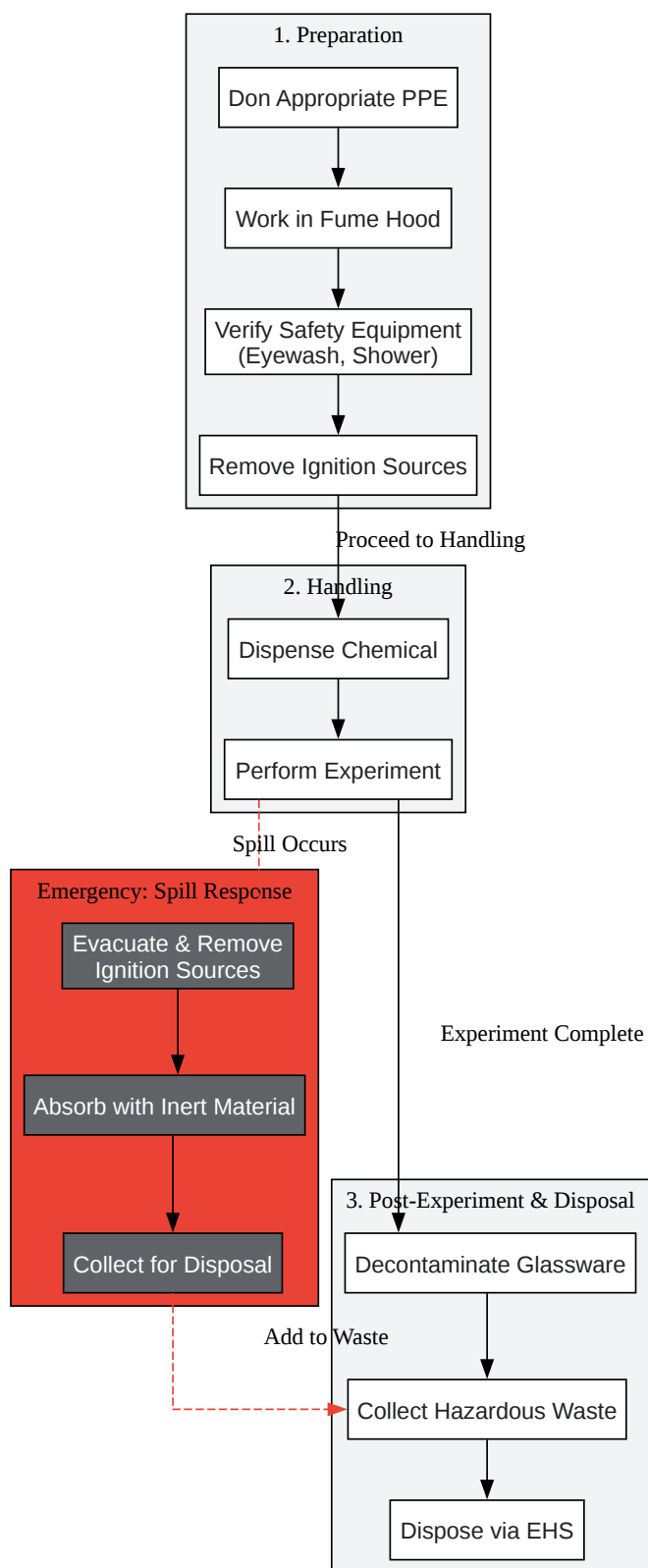
## Storage

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area designated as a flammables area.[9]
- Incompatibilities: Keep away from strong oxidizing agents.[1]
- Temperature: Store at room temperature, away from heat and sources of ignition.[3][9]

## Disposal Plan

- Waste Characterization: **3-Bromofluorobenzene-13C6** is considered a hazardous waste due to its flammability and irritant properties.
- Containerization: Collect waste material, including contaminated absorbent and disposable PPE, in a clearly labeled, sealed container suitable for hazardous chemical waste.
- Disposal: Dispose of the waste through an approved hazardous waste disposal facility, in accordance with all federal, state, and local regulations. Do not dispose of it down the drain or in regular trash.[1]

## Experimental Workflow Diagram



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Caption: Workflow for safe handling and disposal of **3-Bromofluorobenzene-13C6**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Bromofluorobenzene-13C<sub>6</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12055716#personal-protective-equipment-for-handling-3-bromofluorobenzene-13c6]

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